# Technical Guide: Spectral Characterization of 4-Methoxy-N-(3-methylphenyl)benzamide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-methoxy-N-(3-methylphenyl)benzamide* |
| *CAS No.:* | *7464-53-1* |
| *Cat. No.:* | *B188220* |

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Compound Name: **4-methoxy-N-(3-methylphenyl)benzamide** Alternative Names:

-(3-Tolyl)-p-anisamide; 4'-Methoxy-3-methylbenzanilide Molecular Formula:

Molecular Weight: 241.29 g/mol

## Introduction & Structural Analysis

This molecule features a central amide bond linking two aromatic systems: an electron-rich 4-methoxyphenyl ring (p-anisoyl moiety) and a 3-methylphenyl ring (m-toluidine moiety). The electronic interplay between the electron-donating methoxy group and the amide linkage defines its spectral signature.

- Electronic Environment: The methoxy group (

  ) exerts a strong mesomeric effect (+M) on the benzoyl ring, shielding the ortho protons (relative to the oxygen).

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- Steric Considerations: The meta-methyl group on the N-phenyl ring introduces asymmetry, resulting in distinct chemical shifts for all protons on that ring.

# Synthesis & Experimental Context

To understand the impurity profile in spectral data, one must recognize the synthetic origin. The standard preparation involves the Schotten-Baumann reaction or direct acylation.

## Synthesis Workflow (Graphviz Visualization)

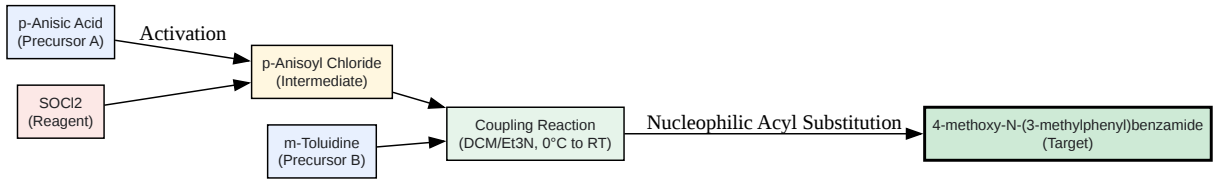


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Figure 1: Standard synthetic pathway via acid chloride activation. Key impurities often include unreacted m-toluidine or hydrolyzed p-anisic acid.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Chemical shifts (

) are reported in ppm relative to TMS. Values are consistent with

solvent unless noted.

## H NMR Analysis

The proton spectrum is characterized by two distinct aromatic systems and two singlet methyl signals.

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| Proton Group | (ppm) | Multiplicity | Integration | Assignment Logic |
|---|---|---|---|---|
| Amide NH | 7.60 - 7.80 | Broad Singlet | 1H | Deshielded by carbonyl anisotropy; shift is concentration/solvent dependent ( exchangeable). |
| Benzoyl H-2,6 | 7.82 - 7.85 | Doublet ( Hz) | 2H | Ortho to carbonyl; deshielded by the electron-withdrawing C=O group. Part of AA'BB' system. [1] |
| Tolyl H-2 | 7.50 | Singlet (broad) | 1H | Ortho to N and Methyl; typically the most shielded aromatic proton on this ring due to position between substituents. |
| Tolyl H-6 | 7.35 - 7.40 | Doublet | 1H | Ortho to N, Para to Methyl. |
| Tolyl H-5 | 7.22 | Triplet | 1H | Meta to both substituents. |
| Benzoyl H-3,5 | 6.95 - 6.98 | Doublet ( Hz) | 2H | Ortho to Methoxy; strongly shielded |

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| | | | | |
|---|---|---|---|---|
| | | | | by electron donation (+M) from oxygen. |
| Tolyl H-4 | 6.92 - 6.95 | Doublet | 1H | Para to N; shielded relative to H-6. |
| Methoxy ( ) | 3.85 | Singlet | 3H | Characteristic sharp singlet for aryl methyl ether. |
| Tolyl Methyl ( ) | 2.36 | Singlet | 3H | Typical benzylic methyl shift. |

## C NMR Analysis

The carbon spectrum confirms the amide backbone and substitution pattern.

- Carbonyl ( ):

  165.2 ppm.
- Aromatic C-O (Benzoyl C-4):

  162.4 ppm (Deshielded by oxygen).
- Amide C-N (Tolyl C-1):

  138.5 ppm.
- Aromatic C-H (Benzoyl):

  129.0 (C-2,6), 113.8 (C-3,5).
- Aromatic C-H (Tolyl):

  128.8, 125.4, 121.0, 117.5.

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- Methoxy (

  ):

  55.4 ppm.
- Methyl (

  ):

  21.5 ppm.

## Infrared (IR) Spectroscopy

IR data provides rapid confirmation of the functional group transformations, specifically the formation of the secondary amide.

| Frequency (

) | Vibration Mode | Description |
|---|---|---|
| 3280 - 3320 | N-H Stretch | Medium intensity, typically sharp for secondary amides. |
| 1645 - 1655 | C=O Stretch (Amide I) | Strong band. Lower frequency than esters due to resonance delocalization with nitrogen. |
| 1530 - 1550 | N-H Bend (Amide II) | Characteristic "trans" amide band; coupling of N-H bending and C-N stretching. |
| 1250 | C-O Stretch (Aryl ether) | Strong asymmetric stretching of the

bond. |
| 820 - 840 | C-H Out-of-plane | Para-substituted ring signature (p-anisoyl). |
| 690, 780 | C-H Out-of-plane | Meta-substituted ring signature (m-tolyl). |

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# Mass Spectrometry (MS)

The fragmentation pattern is dictated by the stability of the acylium ion and the cleavage of the amide bond.

Ionization Mode: Electron Impact (EI, 70 eV) or ESI (+).

# Fragmentation Pathway (Graphviz Visualization)

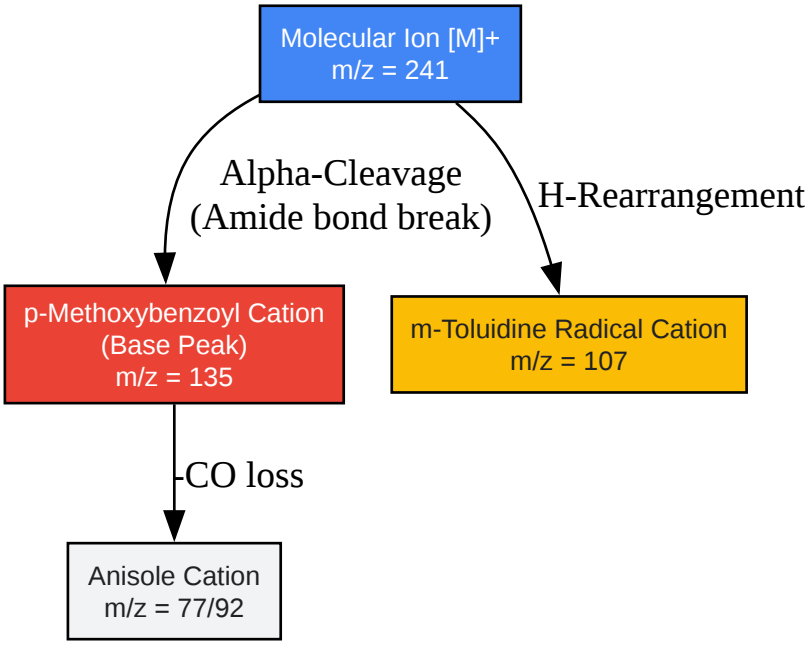


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Figure 2: Primary fragmentation pathways. The base peak at m/z 135 is diagnostic for the p-anisoyl moiety.

- Molecular Ion (

  ): m/z 241 (Significant intensity).
- Base Peak: m/z 135 (

  , Acylium ion).
- Fragment: m/z 107 (

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, Toluidine moiety).

- Fragment: m/z 77/92 (Aromatic ring degradation).

# References


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- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Reference for substituent chemical shifts in substituted benzenes).
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- Sigma-Aldrich. (2024). Product Specification: **4-Methoxy-N-(3-methylphenyl)benzamide**. (Verifies commercial availability and nomenclature).


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# Sources


- 1. US6207826B1 - Macrocyclic compounds having nitrogen-containing linkages - Google Patents [patents.google.com]
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